

# physicochemical properties of 5-Fluoro-2-(methylthio)pyrimidine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5-Fluoro-2-(methylthio)pyrimidine

CAS No.: 6090-37-5

Cat. No.: B1439256

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An In-Depth Technical Guide to the Physicochemical Properties of **5-Fluoro-2-(methylthio)pyrimidine**

## Abstract

**5-Fluoro-2-(methylthio)pyrimidine** is a pivotal heterocyclic building block in modern medicinal chemistry. Its unique substitution pattern, featuring a fluorine atom at the 5-position and a methylthio group at the 2-position, imparts specific electronic and steric properties that are highly valuable in the design of targeted therapeutics, particularly kinase inhibitors. This technical guide provides a comprehensive overview of the core physicochemical properties of this compound, intended for researchers, chemists, and professionals in drug development. We will delve into its chemical identity, detail the experimental protocols for determining its key physical parameters, explore its spectroscopic signature, and discuss its reactivity and stability profile. This document is structured to serve not only as a repository of known data but also as a practical guide for the empirical characterization of this and similar molecules.

## Chemical Identity and Core Molecular Features

The foundational step in characterizing any chemical entity is to establish its unambiguous identity. **5-Fluoro-2-(methylthio)pyrimidine** is a derivative of pyrimidine, a diazine heterocycle that forms the basis for nucleobases like cytosine, thymine, and uracil.[1][2] The strategic placement of its functional groups is key to its utility. The fluorine atom at C5 acts as a bioisostere for hydrogen but significantly alters the electronic properties of the ring, often enhancing binding affinity and improving metabolic stability.[2] The methylthio group at C2 is a versatile chemical handle; it can be readily displaced by nucleophiles or oxidized to the corresponding sulfoxide or sulfone, which dramatically increases the electrophilicity of the C2 position, making it an excellent leaving group for further derivatization.[3]

| Property          | Value                                           | Source(s) |
|-------------------|-------------------------------------------------|-----------|
| IUPAC Name        | 5-fluoro-2-(methylthio)pyrimidine               | [4][5]    |
| Alternate Name    | 5-fluoro-2-methylsulfanylpurimidine             | [5]       |
| CAS Number        | 6090-37-5                                       | [4][6][7] |
| Molecular Formula | C <sub>5</sub> H <sub>5</sub> FN <sub>2</sub> S | [4][6][8] |
| Molecular Weight  | 144.17 g/mol                                    | [4][6][9] |
| Canonical SMILES  | <chem>CSC1=NC=C(C=N1)F</chem>                   | [4]       |
| InChI Key         | WEAVCBHOSOOGMZ-UHFFFAOYSA-N                     | [4][5]    |
| Calculated LogP   | 1.50                                            | [10]      |

## Workflow for Comprehensive Physicochemical Characterization

A thorough understanding of a compound's physicochemical properties is non-negotiable in drug discovery, as these parameters govern its absorption, distribution, metabolism, and excretion (ADME) profile. The following workflow outlines the logical sequence for characterizing a key synthetic intermediate like **5-Fluoro-2-(methylthio)pyrimidine**.

Figure 1. Workflow for Physicochemical Profiling

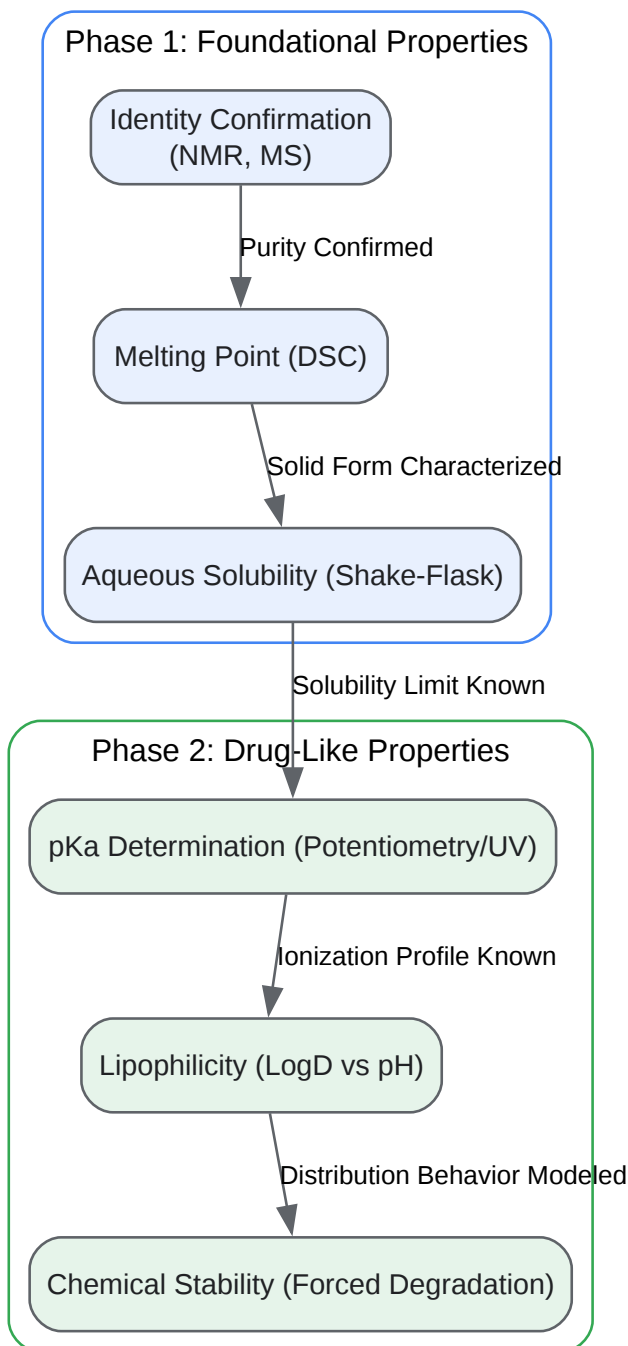
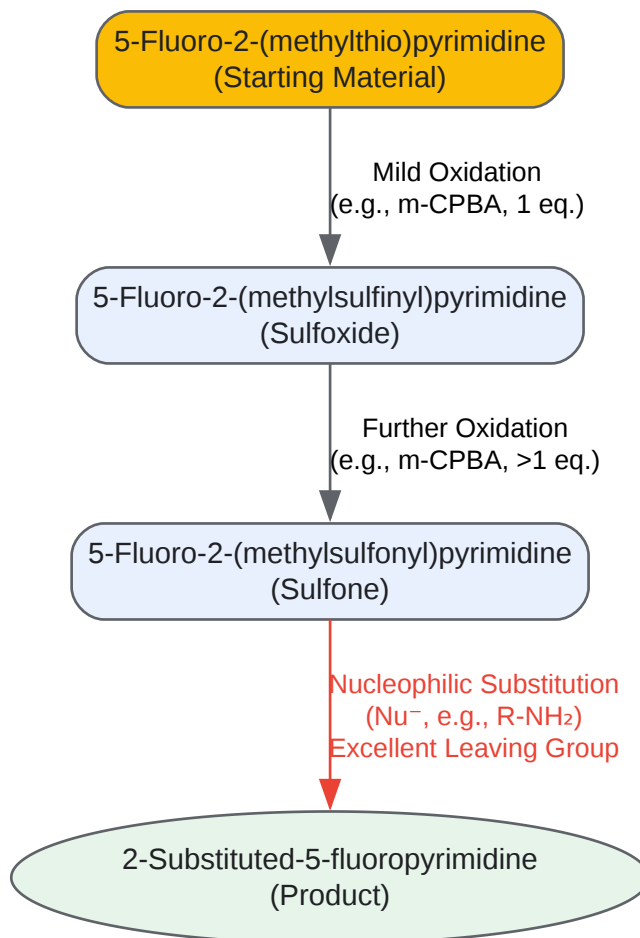


Figure 2. Key Reactivity Pathways



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## Sources

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- To cite this document: BenchChem. [physicochemical properties of 5-Fluoro-2-(methylthio)pyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1439256/docs#physicochemical-properties-of-5-fluoro-2-methylthio-pyrimidine>]

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